

Application Notes & Protocols: Dhodh-IN-18 for Cell Culture

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Compound of Interest

Compound Name: Dhodh-IN-18

Cat. No.: B15497073

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Dhodh-IN-18 is a potent and selective small molecule inhibitor of dihydroorotate dehydrogenase (DHODH). DHODH is a critical enzyme in the de novo pyrimidine biosynthesis pathway, which is essential for the synthesis of DNA and RNA.[1][2][3][4][5] Rapidly proliferating cells, such as cancer cells, are highly dependent on this pathway for survival and growth.[1][6][7] By inhibiting DHODH, **Dhodh-IN-18** depletes the intracellular pool of pyrimidines, leading to cell cycle arrest and apoptosis in susceptible cell populations.[1][3] These application notes provide detailed protocols for the use of **Dhodh-IN-18** in cell culture experiments to assess its anti-proliferative effects and mechanism of action.

Quantitative Data Summary

Table 1: In Vitro IC50 Values of Dhodh-IN-18 in Various Cancer Cell Lines

The half-maximal inhibitory concentration (IC50) of **Dhodh-IN-18** was determined in a panel of human cancer cell lines using a 72-hour cell viability assay.

Cell Line	Cancer Type	IC50 (nM)
HL-60	Acute Myeloid Leukemia	8.5
THP-1	Acute Monocytic Leukemia	12.3
HCT116	Colorectal Carcinoma	25.1
A549	Non-Small Cell Lung Cancer	48.7
MCF7	Breast Adenocarcinoma	75.4

Table 2: Effect of Dhodh-IN-18 on Cell Cycle Distribution in HL-60 Cells

HL-60 cells were treated with **Dhodh-IN-18** at the indicated concentrations for 24 hours, and cell cycle distribution was analyzed by flow cytometry.

Treatment	G0/G1 Phase (%)	S Phase (%)	G2/M Phase (%)
Vehicle (0.1% DMSO)	45.2 ± 2.1	40.8 ± 1.8	14.0 ± 1.2
Dhodh-IN-18 (10 nM)	68.5 ± 3.5	20.1 ± 2.4	11.4 ± 1.5
Dhodh-IN-18 (50 nM)	75.1 ± 4.2	12.5 ± 1.9	12.4 ± 1.7

Experimental Protocols

Protocol 1: Cell Viability Assay (MTS Assay)

This protocol describes a method to determine the effect of **Dhodh-IN-18** on the viability and proliferation of adherent or suspension cancer cell lines.

Materials:

- Cancer cell line of interest
- Complete cell culture medium (e.g., RPMI-1640 or DMEM with 10% FBS)
- **Dhodh-IN-18**

- DMSO (Dimethyl sulfoxide)
- 96-well cell culture plates
- MTS reagent (e.g., CellTiter 96® AQueous One Solution Cell Proliferation Assay)
- Microplate reader

Procedure:

- Cell Seeding:
 - For adherent cells, seed 2,000-5,000 cells per well in a 96-well plate in 100 µL of complete medium. Incubate for 24 hours to allow for cell attachment.
 - For suspension cells, seed 10,000-20,000 cells per well in a 96-well plate in 100 µL of complete medium.
- Compound Preparation:
 - Prepare a 10 mM stock solution of **Dhodh-IN-18** in DMSO.
 - Perform serial dilutions of the stock solution in complete medium to achieve the desired final concentrations. Ensure the final DMSO concentration in all wells is $\leq 0.1\%$.
- Cell Treatment:
 - Add 100 µL of the diluted **Dhodh-IN-18** solutions to the appropriate wells.
 - Include vehicle control wells (medium with 0.1% DMSO) and blank wells (medium only).
 - Incubate the plate for 72 hours at 37°C in a humidified 5% CO₂ incubator.
- MTS Assay:
 - Add 20 µL of MTS reagent to each well.
 - Incubate the plate for 1-4 hours at 37°C.

- Measure the absorbance at 490 nm using a microplate reader.
- Data Analysis:
 - Subtract the average absorbance of the blank wells from all other readings.
 - Normalize the data to the vehicle control wells (set to 100% viability).
 - Plot the percentage of cell viability against the log concentration of **Dhodh-IN-18** and use non-linear regression to calculate the IC50 value.

Protocol 2: Western Blotting for Downstream Pathway Analysis

This protocol is for assessing the effect of **Dhodh-IN-18** on the expression of proteins involved in the cell cycle and apoptosis.

Materials:

- Cancer cell line of interest
- 6-well cell culture plates
- **Dhodh-IN-18**
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- SDS-PAGE gels and running buffer
- PVDF membrane
- Transfer buffer
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., anti-p21, anti-c-Myc, anti-PARP, anti- β -actin)

- HRP-conjugated secondary antibody
- Enhanced chemiluminescence (ECL) substrate
- Imaging system

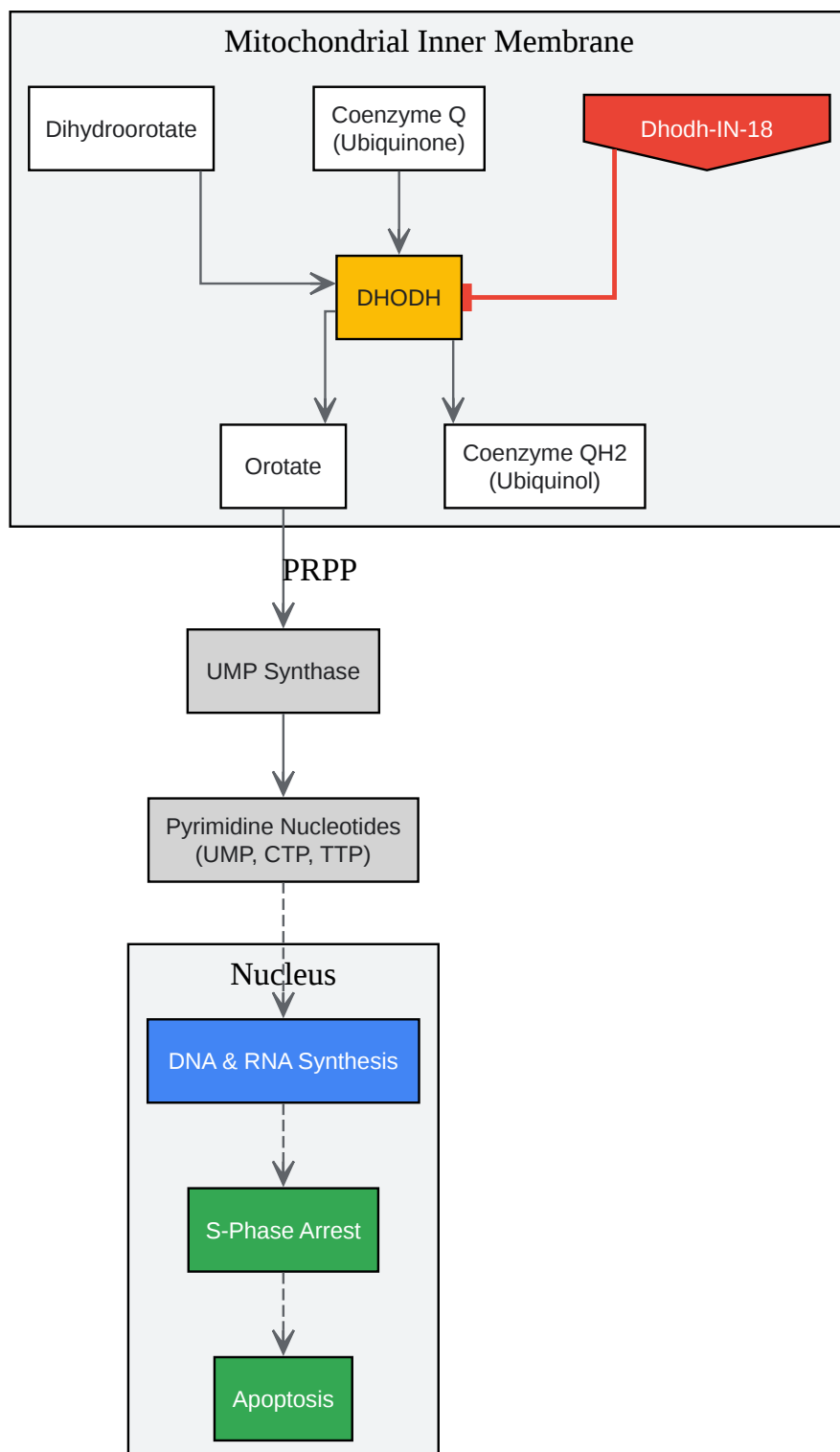
Procedure:

- Cell Treatment and Lysis:
 - Seed cells in 6-well plates and allow them to attach overnight.
 - Treat cells with various concentrations of **Dhodh-IN-18** for the desired time (e.g., 24-48 hours).
 - Wash cells with ice-cold PBS and lyse them with RIPA buffer.
 - Centrifuge the lysates at 14,000 rpm for 15 minutes at 4°C and collect the supernatant.
- Protein Quantification:
 - Determine the protein concentration of each lysate using the BCA assay.
- SDS-PAGE and Western Blotting:
 - Load equal amounts of protein (e.g., 20-30 µg) onto an SDS-PAGE gel.
 - Separate the proteins by electrophoresis.
 - Transfer the proteins to a PVDF membrane.
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with the primary antibody overnight at 4°C.
 - Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane again and add ECL substrate.

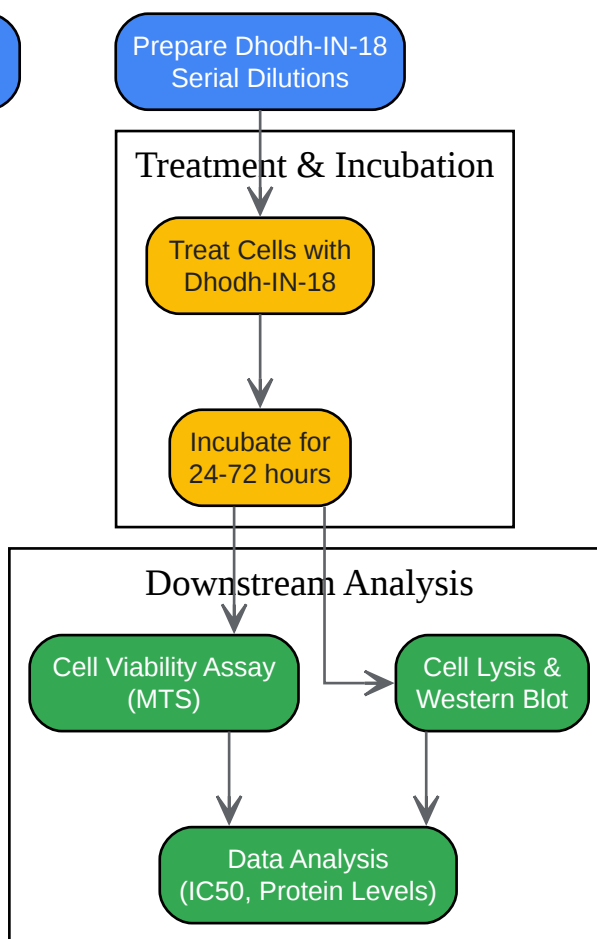
- Visualize the protein bands using an imaging system.
- Use β -actin as a loading control to ensure equal protein loading.

Visualizations

DHODH Signaling Pathway Inhibition by Dhodh-IN-18

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Caption: Inhibition of DHODH by **Dhodh-IN-18** blocks pyrimidine synthesis.



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Caption: General experimental workflow for **Dhodh-IN-18** cell culture assays.

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